

# Technical Support Center: Furo[2,3-b]pyridine Intermediate Solubility

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## Compound of Interest

Compound Name: 3-Chlorofuro[2,3-b]pyridine

Cat. No.: B15230369

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering poor solubility of furo[2,3-b]pyridine intermediates during their experiments.

## Troubleshooting Guides

### Issue: Precipitation of Furo[2,3-b]pyridine Intermediate in Aqueous Buffer or Cell Culture Media

Symptoms:

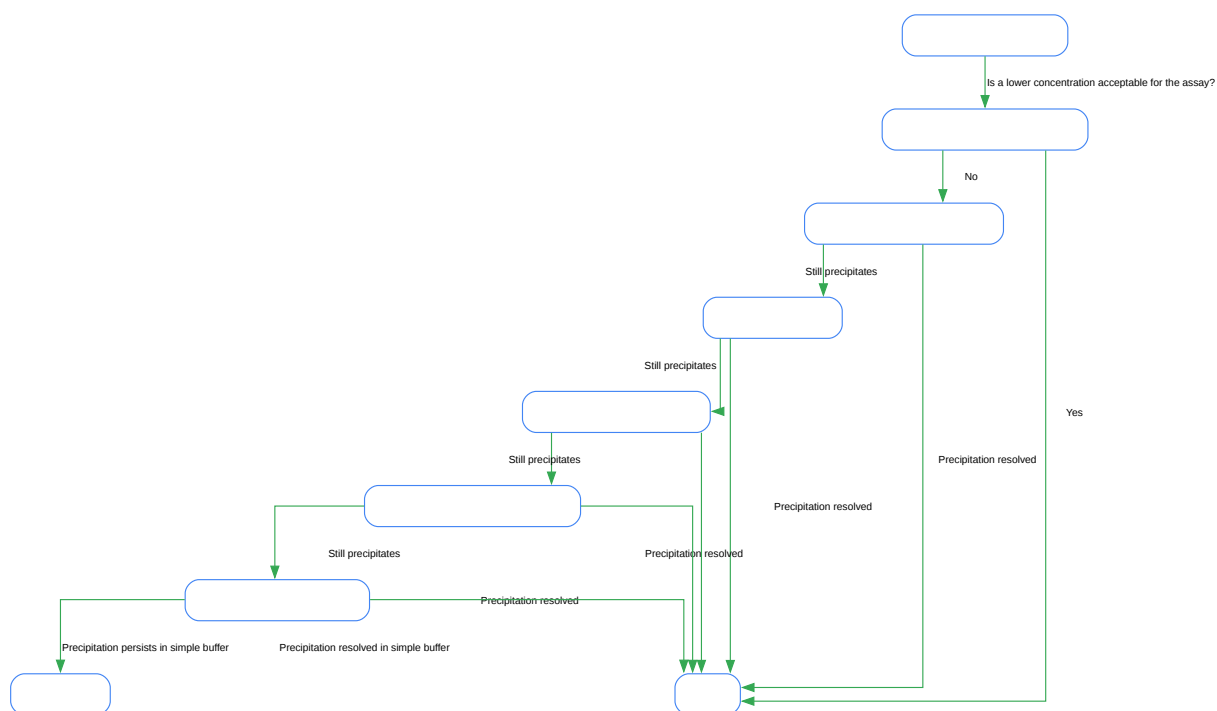
- Visible precipitate or cloudiness upon addition of DMSO stock solution to aqueous solutions.
- Inconsistent results in biological assays.
- Crystals observed under the microscope in cell culture wells.

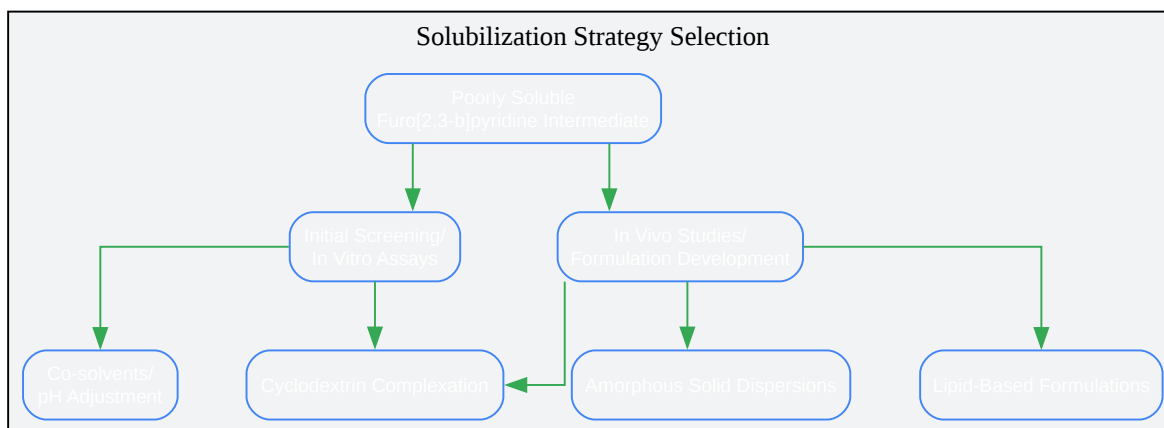
Possible Causes:

- The compound's aqueous solubility is exceeded.
- The final concentration of DMSO is too low to maintain solubility.
- Interaction with salts or proteins in the media, leading to precipitation.[1]

- Temperature shifts affecting solubility.

Troubleshooting Steps:





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## References

- 1. Cell Culture Academy [procellsystem.com]
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